

introduction to imidazo[1,2-a]pyridine chemistry

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Compound of Interest

Compound Name:	8-Bromoimidazo[1,2-a]pyridine-2-carbaldehyde
Cat. No.:	B1525745

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An In-Depth Technical Guide to Imidazo[1,2-a]pyridine Chemistry for Researchers, Scientists, and Drug Development Professionals

Abstract

The imidazo[1,2-a]pyridine scaffold is a paramount heterocyclic system in modern chemistry, recognized as a "privileged scaffold" due to its prevalence in a multitude of marketed pharmaceuticals and its versatile applications in materials science.^{[1][2][3]} This bicyclic 5-6 fused heterocycle, an isostere of purine and indole, possesses a unique combination of structural rigidity, electronic properties, and synthetic accessibility that makes it a focal point of intensive research.^[4] Its derivatives exhibit a vast spectrum of biological activities, including anticancer, antiviral, antibacterial, and anti-inflammatory properties.^{[1][5][6]} Furthermore, the π -conjugated system often imparts favorable photophysical characteristics, leading to applications as fluorescent probes and materials for optoelectronics.^{[7][8]} This guide provides a comprehensive overview of the core chemistry of imidazo[1,2-a]pyridines, detailing seminal and contemporary synthetic strategies, exploring the principles of its reactivity and site-selective functionalization, and summarizing its role in the development of therapeutic agents and functional materials.

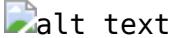
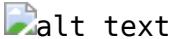
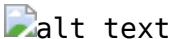
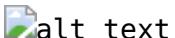
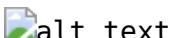
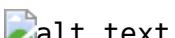
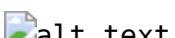
The Imidazo[1,2-a]pyridine Core: Structure and Significance

Imidazo[1,2-a]pyridine is an aromatic heterocyclic compound formed by the fusion of an imidazole ring with a pyridine ring.^[4] This fusion creates a planar, nitrogen-bridged system with

10 π -electrons, conforming to Hückel's rule of aromaticity. The numbering convention, shown below, is critical for understanding its reactivity. The imidazole moiety acts as an electron-rich component, while the pyridine ring is electron-deficient. This electronic dichotomy governs the molecule's chemical behavior, particularly the regioselectivity of its functionalization.

The scaffold's significance is underscored by its presence in numerous FDA-approved drugs. [1][3] Its ability to engage in various biological interactions, often acting as a bioisostere for endogenous structures, has cemented its status as a cornerstone in medicinal chemistry.[4][9]

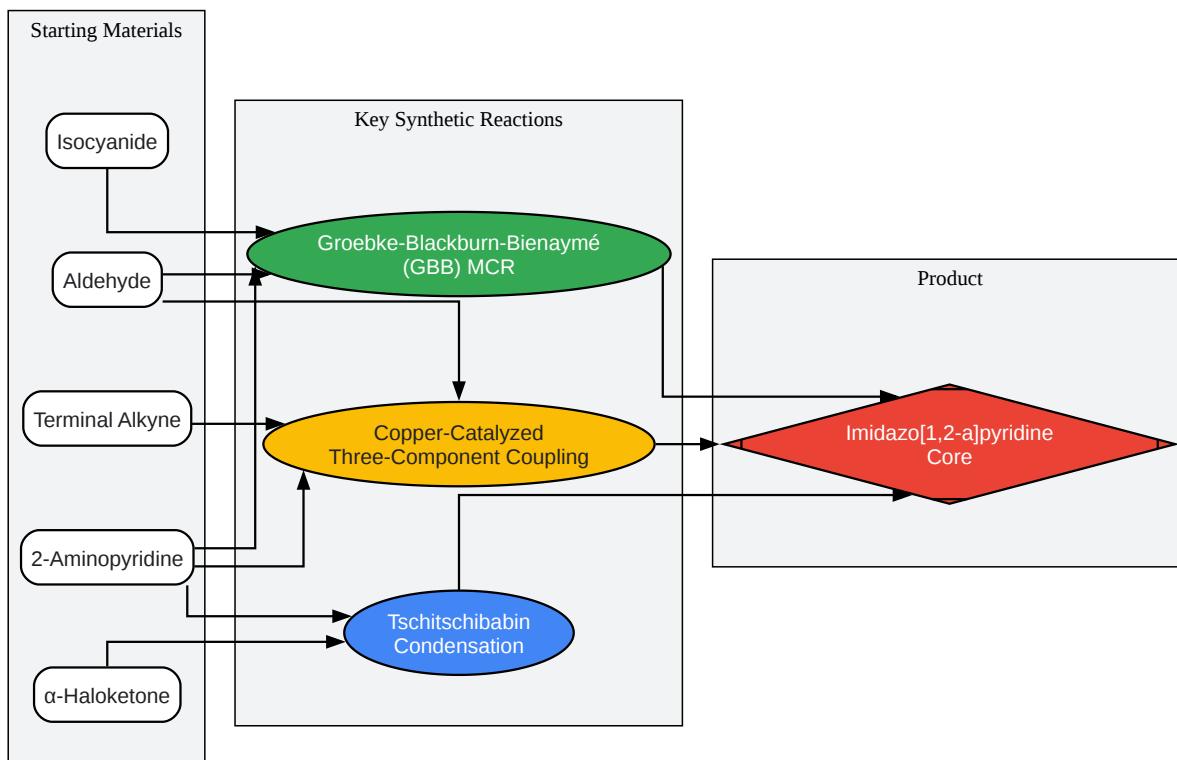
Table 1: Marketed Drugs Featuring the Imidazo[1,2-a]pyridine Scaffold

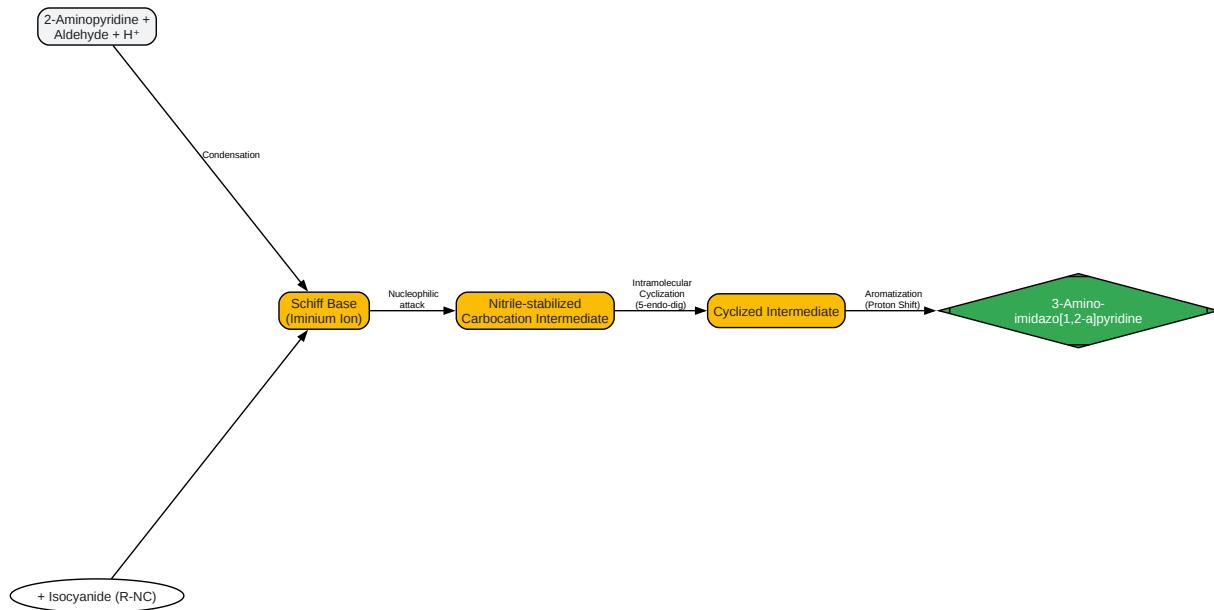
Drug Name	Structure	Therapeutic Application
Zolpidem	 alt text	Insomnia (Hypnotic)[9][10]
Alpidem	 alt text	Anxiolytic[3][10]
Saripidem	 alt text	Anxiolytic[1]
Necopidem	 alt text	Anxiolytic[7]
Olprinone	 alt text	Heart Failure (Cardiotonic)[7][10]
Minodronic Acid	 alt text	Osteoporosis[10]
Zolimidine	 alt text	Antiuclcer[7][11]

Synthesis of the Imidazo[1,2-a]pyridine Scaffold

The construction of the imidazo[1,2-a]pyridine core can be achieved through various synthetic strategies, ranging from classical condensation reactions to modern multicomponent and C-H

activation methodologies.^[2]^[12] The choice of method is often dictated by the desired substitution pattern and the need for atom economy and operational simplicity.





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